

purification methods for Isobutyl salicylate

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Isobutyl salicylate

CAS No.: 87-19-4

Cat. No.: S597151

Get Quote

Physical & Chemical Properties

This table summarizes key properties of **Isobutyl Salicylate** relevant for its handling, purification, and analysis.

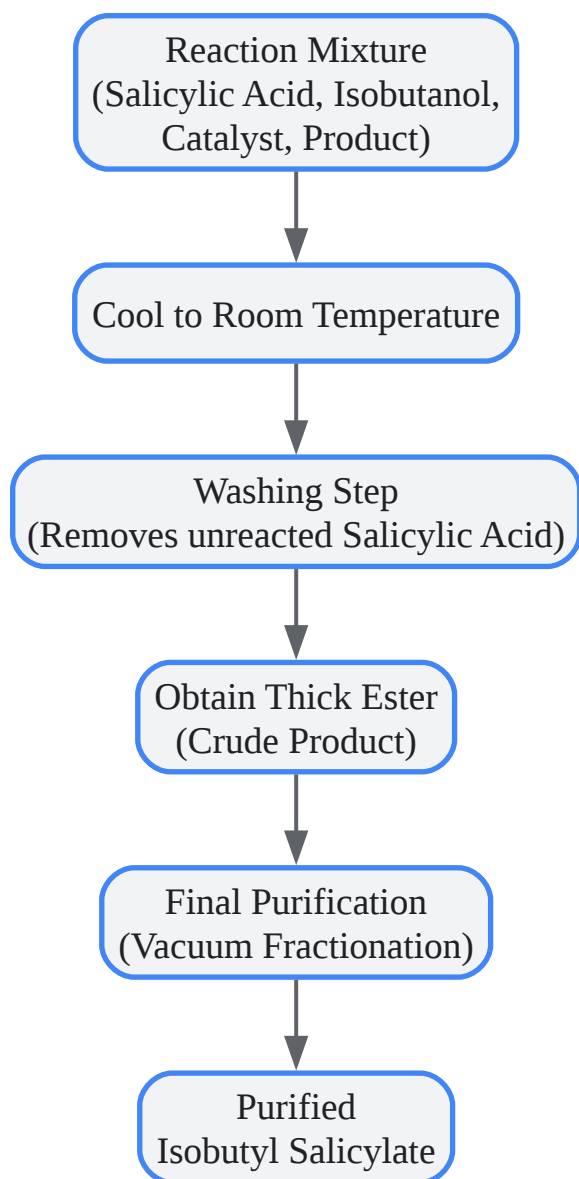
Property	Value	Relevance to Purification
Molecular Formula	C ₁₁ H ₁₄ O ₃ [1] [2]	Confirming compound identity.
Molecular Weight	194.23 g/mol [1] [2]	Confirming compound identity.
Boiling Point	262-263.9 °C (at 760 mmHg) [1] [2]	Vacuum distillation is essential for purification to avoid thermal decomposition at high temperatures.
Density	1.062 - 1.069 [1]	Useful for liquid handling and identification.
Refractive Index	1.506 - 1.524 [1]	A key parameter for assessing purity.
Water Solubility	Insoluble [1] (Calculated: 67.83 mg/L at 25°C [2])	Enables water washing to remove water-soluble impurities (e.g., salts, unreacted acid).
Solubility in Oils & Organic Solvents	Soluble [1]	Can be purified or processed in organic phases.

Property	Value	Relevance to Purification
Flash Point	>200 °F (93 °C) [2]	Important for safe handling, especially during distillation.

Synthesis and Crude Product Workup

A common synthetic route involves the **esterification of salicylic acid with isobutanol**, often using an acid catalyst [3] [1]. A known patent describes a method using **boric acid (H₃BO₃)** as a non-corrosive catalyst alternative to sulfuric acid [4].

The typical workflow after the esterification reaction involves several key steps to obtain the crude product before final purification:



[Click to download full resolution via product page](#)

According to the patent, after refluxing the reactants, the mixture is cooled to room temperature. The unreacted salicylic acid is then removed by washing, yielding a "thick ester." This crude product is then subjected to final purification [4].

Purification and Analysis Methods

The final and most critical step for obtaining a high-purity product is **vacuum fractionation** (distillation under reduced pressure) [4]. This method allows for the separation of the desired ester from other organic by-

products and unreacted alcohol at a lower temperature, minimizing decomposition.

For analyzing the purity of your final product, you can use the following methods:

- **HPLC Analysis:** A reverse-phase HPLC method has been developed for **Isobutyl Salicylate**. The mobile phase is a mixture of **acetonitrile, water, and phosphoric acid** (which can be replaced with formic acid for MS-compatibility). This method is scalable and can also be used for the isolation of impurities in preparative separations [5].
- **Purity Assessment:** The final product can be characterized by its **ester content (≥98-99%)** and physical constants like the refractive index and density, which should fall within the ranges specified in the table above [4] [1].

Frequently Asked Questions

What is a common catalyst for synthesizing Isobutyl Salicylate that avoids equipment corrosion? A: **Boric acid (H_3BO_3)** is an effective catalyst for this esterification. It is less corrosive than sulfuric acid, minimizes side reactions, and can provide high yields (90-95%) [4].

How can I separate and analyze Isobutyl Salicylate from its reaction mixture or check its purity? A: **Vacuum distillation** is the standard method for purification [4]. For analysis, **Reverse-Phase HPLC** is recommended. You can use a C18 column with a mobile phase of acetonitrile/water/acid. For mass spectrometry detection, replace phosphoric acid with formic acid [5].

What is the typical odor profile of pure Isobutyl Salicylate? A: It has a **floral, orchid-like odor** with soft **wintergreen** nuances and a slightly herbaceous, hay-like character [3] [1] [6]. A significant deviation from this profile in your product may indicate the presence of impurities.

Important Safety and Handling Notes

- **Classification:** **Isobutyl Salicylate** is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects [6].
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including **nitrile gloves and safety glasses**, when handling this chemical [3].
- **Storage:** Store in a cool, dry, and dark place in a tightly sealed container to prevent oxidation and maintain quality [3] [6].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. ISOBUTYL SALICYLATE - Ataman Kimya [atamanchemicals.com]
2. Fragrance material review on isobutyl salicylate [sciencedirect.com]
3. : The Complete Isobutyl To This Aroma Chemical... Salicylate Guide [glooshi.com]
4. CN1056488A - Synthetic salicylic acid butyl ester, isobutyl ... [patents.google.com]
5. Separation of Isobutyl salicylate on Newcrom R1 HPLC ... [sielc.com]
6. - Hekserij : Hekserij Isobutyl salicylate [eng.hekserij.nl]

To cite this document: Smolecule. [purification methods for Isobutyl salicylate]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b597151#purification-methods-for-isobutyl-salicylate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com